

# Molybdenum(V) chloride reactivity with water and moisture

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## Compound of Interest

Compound Name: Molybdenum(V) chloride

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## Molybdenum(V) Chloride Technical Support Center

This guide provides researchers, scientists, and drug development professionals with essential information for handling **Molybdenum(V) chloride** ( $\text{MoCl}_5$ ), focusing on its high reactivity with water and moisture.

### Frequently Asked Questions (FAQs)

Q1: What is **Molybdenum(V) chloride** and what are its basic properties?

**Molybdenum(V) chloride**, also known as molybdenum pentachloride, is an inorganic compound with the formula  $\text{MoCl}_5$ .<sup>[1]</sup> It is a dark green to black, volatile, and hygroscopic crystalline solid.<sup>[1][2][3][4][5]</sup> In the solid state, it exists as a dimer ( $\text{Mo}_2\text{Cl}_{10}$ ), but it is monomeric ( $\text{MoCl}_5$ ) in the gas phase.<sup>[1][2]</sup> It is a strong Lewis acid and a potent oxidizing agent, making it a versatile reagent in chemical synthesis.<sup>[1][2][5][6]</sup>

Q2: What is the primary reaction of **Molybdenum(V) chloride** with water?

**Molybdenum(V) chloride** reacts vigorously and exothermically with water and even atmospheric moisture in a process called hydrolysis.<sup>[1][3][4][5][7][8][9]</sup> This reaction is violent and produces corrosive and toxic fumes of hydrogen chloride ( $\text{HCl}$ ) gas.<sup>[1][3][4][7][8][10]</sup>

Q3: What are the products of this hydrolysis reaction?

The products of hydrolysis depend on the amount of water present.

- With limited water/moisture: It forms molybdenum oxychlorides, primarily molybdenum(V) oxytrichloride ( $\text{MoOCl}_3$ ).[\[11\]](#)[\[12\]](#)
- With excess water: The hydrolysis proceeds further to form other species like molybdenum dichloride dioxide ( $\text{MoO}_2\text{Cl}_2$ ) and ultimately hydrated molybdenum oxides or molybdic acid.  
[\[12\]](#)[\[13\]](#)
- In hydrochloric acid: When dissolved in HCl, a variety of complex anions can form, depending on the acid concentration.[\[14\]](#) In concentrated HCl, species like  $[\text{MoOCl}_5]^{2-}$  are predominant.[\[14\]](#)

Q4: Why is it critical to handle **Molybdenum(V) chloride** in an inert atmosphere?

Due to its extreme sensitivity to air and moisture,  $\text{MoCl}_5$  must be handled under a dry, inert atmosphere (e.g., in a glovebox or under a stream of nitrogen or argon).[\[15\]](#) Exposure to the atmosphere will lead to rapid hydrolysis, degrading the compound, releasing hazardous HCl gas, and compromising the integrity of any experiment.[\[4\]](#)[\[8\]](#)

## Troubleshooting Guide

This section addresses common problems encountered during the use of **Molybdenum(V) chloride**.

Q: My dark green **Molybdenum(V) chloride** powder has turned brownish or has a clumpy appearance. What happened?

A: This is a classic sign of accidental exposure to moisture. The brown-colored substance is likely an intermediate hydrolysis product, such as an oxychloride. The material is no longer pure  $\text{MoCl}_5$  and its reactivity will be altered. It is not recommended for use in moisture-sensitive reactions.

Q: I observed white fumes coming from the container when I opened it briefly outside a glovebox. What should I do?

A: The white fumes are hydrogen chloride (HCl) gas being liberated as the  $\text{MoCl}_5$  reacts with humidity in the air.<sup>[4][8]</sup> Immediately close the container and move it to an inert atmosphere glovebox or fume hood. Ensure you are wearing appropriate personal protective equipment (PPE), including acid-gas respiratory protection if necessary.<sup>[7][15]</sup> The reagent has been compromised.

Q: My reaction is giving low yields or unexpected side products. Could moisture contamination of the  $\text{MoCl}_5$  be the cause?

A: Yes, this is highly probable. If the  $\text{MoCl}_5$  has been partially hydrolyzed, its effective concentration is lower than calculated. Furthermore, the hydrolysis byproducts (oxychlorides and HCl) can interfere with your reaction, leading to different pathways or catalyst deactivation.

Q: The  $\text{MoCl}_5$  is not dissolving properly in my dry, non-polar organic solvent. Why?

A: While  $\text{MoCl}_5$  is soluble in many dry organic solvents, hydrolysis products like molybdenum oxychlorides have different solubility profiles and may be insoluble.<sup>[1][2][3][4][16]</sup> The insolubility suggests the starting material may have been compromised by moisture.



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Caption: Troubleshooting workflow for experiments involving MoCl<sub>5</sub>.

## Quantitative Data Summary

The following tables summarize key physical and spectroscopic data for **Molybdenum(V) chloride** and its hydrolysis-related products.

Table 1: Physical Properties of **Molybdenum(V) Chloride**

Property	Value	Citations
Molecular Formula	MoCl <sub>5</sub> (monomer), Mo <sub>2</sub> Cl <sub>10</sub> (dimer)	<a href="#">[1]</a> <a href="#">[2]</a>
Molar Mass	273.21 g/mol	<a href="#">[1]</a>
Appearance	Dark green to black crystalline solid	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Density	2.928 g/cm <sup>3</sup> at 25 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	194 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a>
Boiling Point	268 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a>
Vapor Pressure	1.75 mmHg at 25 °C	<a href="#">[7]</a> <a href="#">[9]</a>
Solubility	Soluble in dry ethers, alcohols, and chlorinated solvents. Reacts with water.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

Table 2: Spectroscopic Data for Mo-O Bonds Relevant to Hydrolysis

Technique	Wavenumber (cm <sup>-1</sup> )	Assignment	Compound Type	Citations
FTIR/IR	~1000	Terminal Mo=O stretch	Molybdenum Oxides	[17]
FTIR/IR	960 and 840	Mo-O-Mo bridging stretch	Molybdenum Oxides	[17]
FTIR/IR	985–1000	Terminal Mo=O stretch	Oxo-molybdenum(V) complexes	[11]
Raman	802	Mo-O-Mo stretch	Dinuclear Mo(V) complexes	[14]
Raman	738	Mo-(μ-O) <sub>2</sub> -Mo stretch	Dinuclear Mo(V) complexes	[14]

## Experimental Protocols

### Protocol 1: Standard Procedure for Handling and Storage of **Molybdenum(V) Chloride**

This protocol outlines the essential steps for safely handling this air- and moisture-sensitive reagent.

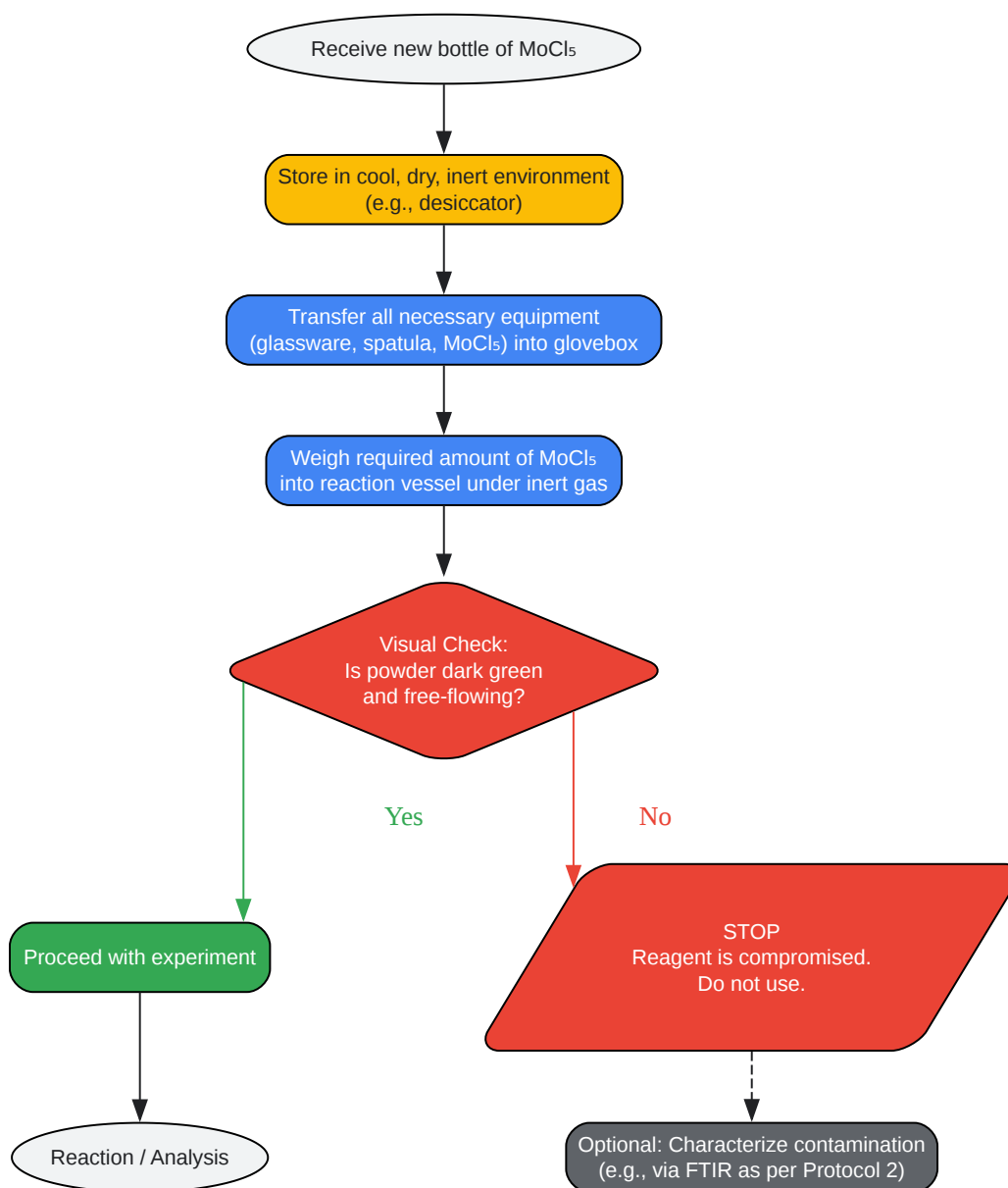
- **Preparation:** All handling of MoCl<sub>5</sub> must be performed inside a glovebox with a dry, inert atmosphere (e.g., N<sub>2</sub> or Ar, with O<sub>2</sub> and H<sub>2</sub>O levels <1 ppm). All glassware, spatulas, and syringes must be rigorously dried in an oven at >120 °C overnight and cooled in a desiccator or the glovebox antechamber.
- **Storage:** Store the MoCl<sub>5</sub> container in a desiccator inside a cool, dry, and well-ventilated area designated for corrosive materials.[15] The container must be tightly sealed.[15] It is recommended to store it under an inert atmosphere.[7][15]
- **Aliquotting:** Transfer the MoCl<sub>5</sub> container into the glovebox antechamber and cycle several times before moving it into the main chamber.

- **Dispensing:** Carefully open the container inside the glovebox. Use a clean, dry spatula to weigh the desired amount of the dark green, free-flowing powder into a pre-tared, dry vial or flask.
- **Sealing:** Tightly seal both the primary container and the flask containing the aliquot before removing them from the glovebox. Use a sealant like parafilm for short-term storage outside the glovebox.
- **Cleaning:** All spills inside the glovebox should be cleaned up immediately. Any contaminated materials should be treated as hazardous waste.

#### Protocol 2: Characterization of Potential Hydrolysis via FTIR Spectroscopy

This procedure can be used to quickly assess if a sample of  $\text{MoCl}_5$  has been compromised by moisture.

- **Sample Preparation (Inert Atmosphere):** Inside a glovebox, prepare a Nujol mull of the suspect  $\text{MoCl}_5$  sample. Grind a small amount of the solid with a drop of dry Nujol oil between two dry potassium bromide (KBr) or cesium iodide (CsI) plates.
- **Blank Spectrum:** Record a background spectrum of the clean, dry KBr or CsI plates.
- **Sample Spectrum:** Place the prepared mull in an FTIR spectrometer and acquire the infrared spectrum, typically from  $4000$  to  $400\text{ cm}^{-1}$ .[\[11\]](#)
- **Data Analysis:** Examine the resulting spectrum for the appearance of strong, broad absorption bands in the  $900\text{-}1000\text{ cm}^{-1}$  region.[\[11\]](#)[\[17\]](#) The presence of sharp, intense peaks in this area is indicative of  $\text{Mo=O}$  and  $\text{Mo-O-Mo}$  bond formation, confirming that the  $\text{MoCl}_5$  has reacted with moisture to form oxychloride species.[\[11\]](#)[\[17\]](#) Pure  $\text{MoCl}_5$  should not exhibit these characteristic Mo-O stretching vibrations.



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Caption: Standard experimental workflow for using MoCl<sub>5</sub>.



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